

Application Notes and Protocols: ATTO 488 NHS Ester Amine Labeling

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Compound of Interest

Compound Name: ATTO 488 NHS ester

Cat. No.: B12371995

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Introduction

ATTO 488 is a hydrophilic fluorescent label characterized by its strong absorption, high fluorescence quantum yield, and exceptional photostability.^{[1][2]} These properties make it an ideal candidate for a wide range of applications, including high-resolution microscopy, single-molecule detection, flow cytometry (FACS), and fluorescence in-situ hybridization (FISH).^{[1][2]} The N-hydroxysuccinimidyl (NHS) ester functional group of ATTO 488 allows for its efficient and covalent attachment to primary amino groups (-NH₂) present in biomolecules such as proteins, peptides, and amine-modified oligonucleotides.^[3] This conjugation reaction forms a stable amide bond, enabling the fluorescent labeling of molecules for downstream analysis.^{[4][5]}

This document provides detailed protocols and technical information for the successful conjugation of **ATTO 488 NHS ester** to amine-containing molecules.

Reaction Principle

The labeling reaction involves the nucleophilic attack of a primary amine on the NHS ester of ATTO 488. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS). The reaction is most efficient at a slightly alkaline pH, where the primary amino groups are deprotonated and thus more nucleophilic.^{[3][6]}

Quantitative Data Summary

The following tables summarize key quantitative data for the **ATTO 488 NHS ester** and its conjugation reaction.

Table 1: Spectroscopic Properties of ATTO 488

Parameter	Value	Reference
Excitation Maximum (λ_{abs})	501 nm	[1]
Emission Maximum (λ_{em})	523 nm	[1]
Molar Extinction Coefficient (ϵ_{max})	$9.0 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	[1][2][7]
Fluorescence Quantum Yield (η_{fl})	80%	[1][2]
Fluorescence Lifetime (τ_{fl})	4.1 ns	[1][2]
Correction Factor (CF_{280})	0.09 - 0.10	[1][7]

Table 2: Recommended Reaction Conditions for Protein Labeling

Parameter	Recommended Range/Value	Reference
pH	8.0 - 9.0 (Optimal: 8.3)	[3][4][6]
Protein Concentration	$\geq 2 \text{ mg/mL}$	[2][4]
Dye-to-Protein Molar Ratio	2:1 to 20:1 (start with 10:1)	[2][8]
Reaction Time	30 - 60 minutes (up to 2 hours)	[2][4]
Temperature	Room Temperature	[2][4]
Reaction Buffer	0.1 - 1 M Sodium Bicarbonate or Phosphate Buffer	[2][8]

Experimental Protocols

Preparation of Reagents

a. Protein Solution:

- Dissolve the protein in an amine-free buffer such as Phosphate-Buffered Saline (PBS), MES, or HEPES.[4]
- Buffers containing primary amines like Tris or glycine are not suitable as they will compete with the protein for reaction with the NHS ester.[2][6] If your protein is in such a buffer, it must be dialyzed against an appropriate amine-free buffer.[2]
- The recommended protein concentration is at least 2 mg/mL; lower concentrations can decrease labeling efficiency.[2][4]

b. Reaction Buffer:

- Prepare a 0.1 M to 1 M sodium bicarbonate or phosphate buffer and adjust the pH to 8.3.[2][4]

c. ATTO 488 NHS Ester Stock Solution:

- **ATTO 488 NHS ester** should be dissolved in anhydrous and amine-free dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) immediately before use.[1][2]
- Prepare a stock solution of 1-10 mg/mL.[2][4] For example, dissolve 1 mg of the dye in 100 μ L of DMF for a 10 mg/mL solution.[4]
- Once dissolved, the stock solution is stable for up to two weeks when stored at -20°C, protected from light and moisture.[4] However, to avoid hydrolysis of the NHS ester, it is highly recommended to prepare the solution fresh for each experiment.

Labeling Reaction

- **Adjust pH:** Add the reaction buffer to your protein solution to achieve a final buffer concentration of 100 mM and a pH of 8.3.[4]
- **Add Dye:** Add the calculated volume of the **ATTO 488 NHS ester** stock solution to the protein solution. The optimal dye-to-protein molar ratio can vary, so a starting point of a 10:1

molar excess of dye to protein is recommended.[8]

- Incubate: Incubate the reaction mixture for 30 to 60 minutes at room temperature, protected from light.[2][4] Gentle stirring or occasional vortexing can improve labeling efficiency.

Purification of the Conjugate

It is crucial to remove the unreacted, hydrolyzed dye from the labeled protein conjugate.[3][6]

- Gel Filtration Chromatography: This is the most common method for purification.[2][3][6]
 - Use a gel filtration column, such as Sephadex G-25.[2][3][6] For the hydrophilic ATTO 488, a longer column (e.g., 30 cm) is recommended for better separation.[3][6]
 - Equilibrate the column with an appropriate buffer (e.g., PBS).[3]
 - Apply the reaction mixture to the column.
 - Elute the conjugate with the equilibration buffer. The first colored, fluorescent band to elute will be the labeled protein.[3]
- Spin Desalting Columns: For smaller sample volumes, spin desalting columns are a convenient alternative.[7]
- Dialysis: Dialysis can also be used to remove free dye.[4]

Determination of Degree of Labeling (DOL)

The DOL, which is the average number of dye molecules conjugated to each protein molecule, can be determined by absorption spectroscopy.[6]

- Measure the absorbance of the purified conjugate at 280 nm (A_{280}) and at the absorption maximum of ATTO 488, which is approximately 501 nm (A_{501}).[4][7]
- Calculate the concentration of the protein, correcting for the absorbance of the dye at 280 nm using the following formula:
 - Protein Concentration (M) = $[A_{280} - (A_{501} \times CF_{280})] / \epsilon_{\text{protein}}$

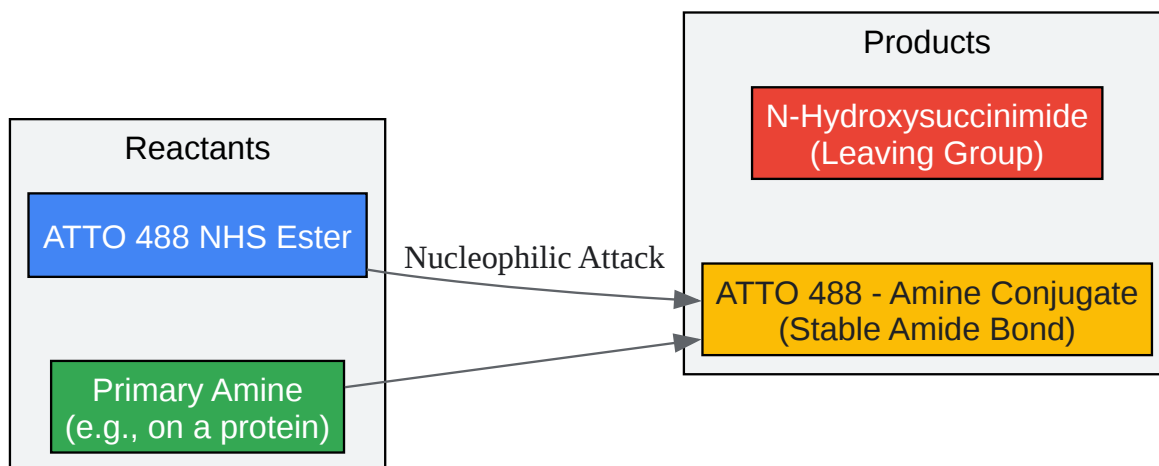
- Where:
 - CF_{280} is the correction factor for the dye's absorbance at 280 nm (for ATTO 488, this is ~0.09-0.10).[\[1\]](#)[\[7\]](#)
 - $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm (e.g., for a typical IgG, ϵ is $\sim 203,000 \text{ M}^{-1} \text{ cm}^{-1}$).[\[7\]](#)
- Calculate the DOL using the following formula:
 - $\text{DOL} = A_{501} / (\epsilon_{\text{dye}} \times \text{Protein Concentration (M)})$
- Where:
 - ϵ_{dye} is the molar extinction coefficient of ATTO 488 at 501 nm ($9.0 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$).[\[1\]](#)[\[2\]](#)[\[7\]](#)

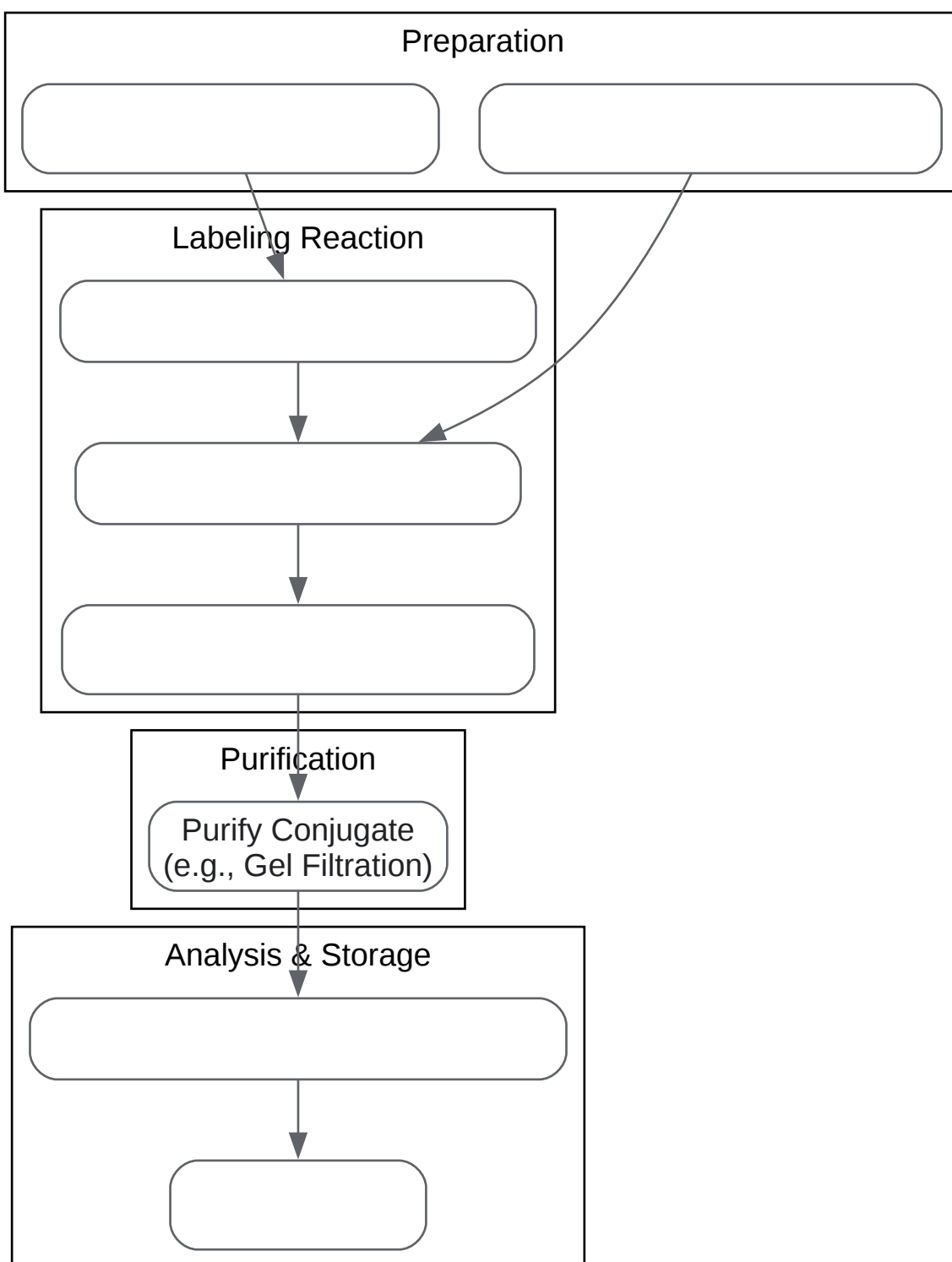
An optimal DOL for antibodies is typically between 4 and 5.[\[7\]](#)

Storage and Stability

- **ATTO 488 NHS Ester** (lyophilized): Store at -20°C , protected from light and moisture. When stored properly, it is stable for at least three years.[\[1\]](#) Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.[\[1\]](#)
- **ATTO 488 NHS Ester** (in solution): Freshly prepared solutions are recommended.[\[3\]](#) If necessary, a stock solution in anhydrous DMSO or DMF can be stored at -20°C for up to two weeks.[\[8\]](#)[\[4\]](#)
- **Labeled Conjugate**: Store the purified conjugate at 4°C for short-term storage (up to several months), protected from light.[\[2\]](#)[\[3\]](#) For long-term storage, add a cryoprotectant if necessary, aliquot, and freeze at -20°C or -80°C .[\[2\]](#)[\[4\]](#)[\[7\]](#) Avoid repeated freeze-thaw cycles.[\[2\]](#)[\[4\]](#)[\[7\]](#) Sodium azide (2 mM) can be added as a preservative for storage at 4°C .[\[2\]](#)[\[3\]](#)

Mandatory Visualizations





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